

An In-Depth Technical Guide on the Physicochemical Properties of Rebaudioside D

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Compound of Interest

Compound Name: Stevioside D

Cat. No.: B15594418

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For Researchers, Scientists, and Drug Development Professionals

Abstract

This technical guide provides a comprehensive overview of the core physicochemical properties of Rebaudioside D, a minor steviol glycoside found in the leaves of *Stevia rebaudiana*. While the user initially inquired about "**Stevioside D**," the available scientific literature predominantly refers to "Rebaudioside D" (CAS 63279-13-0) for a compound with a similar description. This document will focus on Rebaudioside D, addressing the potential ambiguity in nomenclature. Key physicochemical parameters, including molecular structure, solubility, melting point, and stability, are presented in detail. Furthermore, this guide outlines relevant experimental protocols for the analysis of Rebaudioside D and explores its potential interactions with cellular signaling pathways. All quantitative data is summarized in structured tables, and logical workflows are visualized using diagrams to facilitate understanding and application in research and drug development.

Introduction

Steviol glycosides, extracted from the leaves of *Stevia rebaudiana*, have garnered significant attention as natural, non-caloric sweeteners. Among these, the minor glycosides are of

increasing interest due to their unique taste profiles and potential biological activities.

Rebaudioside D is one such minor steviol glycoside that is valued for its clean, sugar-like taste with minimal bitterness compared to more abundant glycosides like Stevioside and

Rebaudioside A.^{[1][2]} A thorough understanding of its physicochemical properties is crucial for its application in food technology, pharmaceuticals, and scientific research.

Physicochemical Properties of Rebaudioside D

The fundamental physicochemical characteristics of Rebaudioside D are summarized in the tables below. It is important to note that while the initial inquiry was for "**Stevioside D**," the scientific literature and chemical databases provide robust data for "Rebaudioside D." It is highly probable that "**Stevioside D**" is a less common synonym or a closely related but less-studied compound. All data presented herein pertains to Rebaudioside D (CAS: 63279-13-0).

General and Chemical Properties

Property	Value	Source(s)
Chemical Name	(4 α)-13-[(O- β -D-glucopyranosyl-(1 $\rightarrow$ 2)-O-[β -D-glucopyranosyl-(1 $\rightarrow$ 3)]- β -D-glucopyranosyl)oxy]-kaur-16-en-18-oic acid, 2-O- β -D-glucopyranosyl- β -D-glucopyranosyl ester	[3]
CAS Number	63279-13-0	[4][5]
Molecular Formula	C ₅₀ H ₈₀ O ₂₈	[3][4]
Molecular Weight	1129.15 g/mol	[4][5][6]
Appearance	White crystalline powder	[7]

Physical and Thermodynamic Properties

Property	Value	Source(s)
Melting Point	> 243 °C	[5]
Solubility in Water	Poorly soluble (<0.05% w/v or ~600 mg/L at room temperature)	[8][9]
Solubility in Organic Solvents	Soluble in DMSO ($\geq$ 60 mg/mL), slightly soluble in methanol and ethanol	[6][7][10]
Predicted logP	-3.377 (estimated)	[7]
Predicted pKa	No reliable data available	

Experimental Protocols

The accurate determination of the physicochemical properties of Rebaudioside D relies on standardized experimental protocols. Below are methodologies commonly employed for the analysis of steviol glycosides.

High-Performance Liquid Chromatography (HPLC) for Purity and Quantification

A common method for the analysis of Rebaudioside D involves reverse-phase HPLC.

- Instrumentation: A standard HPLC system equipped with a UV detector.
- Column: C18 column (e.g., 250 mm × 4.6 mm, 5 μ m particle size).
- Mobile Phase: An isocratic or gradient mixture of acetonitrile and a buffered aqueous solution (e.g., sodium phosphate buffer, pH 2.6). A typical mobile phase composition is a 32:68 (v/v) mixture of acetonitrile and 10 mmol/L sodium phosphate buffer.
- Flow Rate: 1.0 mL/min.
- Detection: UV detection at 210 nm.

- Quantification: Based on a calibration curve generated from a certified reference standard of Rebaudioside D.



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A simplified workflow for the HPLC analysis of Rebaudioside D.

Nuclear Magnetic Resonance (NMR) Spectroscopy for Structural Elucidation

NMR is a powerful tool for confirming the chemical structure of Rebaudioside D.

- Instrumentation: A high-field NMR spectrometer (e.g., 500 MHz or higher).
- Solvent: Pyridine-d₅ is a common solvent for steviol glycosides.
- Experiments:
 - ¹H NMR: To identify proton signals and their chemical environment.
 - ¹³C NMR: To identify carbon signals.
 - 2D NMR (e.g., COSY, HSQC, HMBC): To establish correlations between protons and carbons and confirm the connectivity of the molecule, including the sugar linkages.
- Data Analysis: Comparison of the obtained spectra with published data for Rebaudioside D.

Stability Profile

Rebaudioside D, like other steviol glycosides, is generally heat-stable and stable over a range of pH values, which makes it suitable for use in various food and beverage applications.^[11] However, under strong acidic conditions (e.g., pH 2.0) and at elevated temperatures (e.g.,

80°C), degradation can occur over time.[12] The primary degradation pathway involves the hydrolysis of the glycosidic bonds.

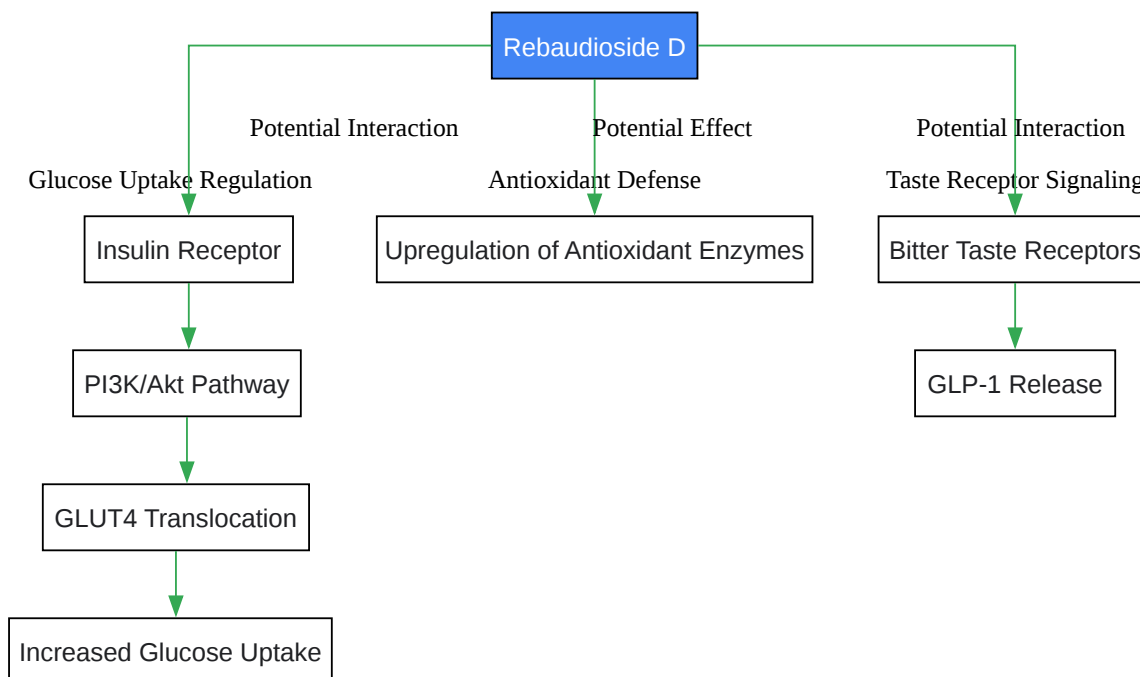
Potential Involvement in Signaling Pathways

While specific research on the direct interaction of Rebaudioside D with cellular signaling pathways is limited, studies on steviol glycosides as a class provide some insights.

Steviol glycosides have been shown to exert insulin-mimetic effects by modulating signaling pathways involved in glucose uptake.[13] This includes the potential activation of the PI3K/Akt pathway, which is a key downstream effector of the insulin receptor. Furthermore, some studies suggest that steviol glycosides can upregulate endogenous antioxidant defense systems.[13]

Another area of investigation is the interaction of steviol glycosides with taste receptors. Rebaudioside A has been found to stimulate GLP-1 release from enteroendocrine cells through bitter taste signaling pathways.[14] Given the structural similarity, it is plausible that Rebaudioside D may also interact with similar pathways, influencing hormonal responses related to metabolism.

Some steviol glycosides have also been investigated for their effects on the glucocorticoid receptor (GR) signaling cascade, although the findings can be cell-type specific.[15] Additionally, stevioside has been shown to modulate the NF-κB signaling pathway in muscle regeneration.[16]



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Potential signaling pathways influenced by steviol glycosides like Rebaudioside D.

Conclusion

Rebaudioside D is a promising minor steviol glycoside with favorable taste characteristics. This guide has compiled the core physicochemical properties of Rebaudioside D, highlighting its molecular structure, low water solubility, and high melting point. The provided experimental protocols for HPLC and NMR serve as a foundation for its analysis and characterization. While research into its specific interactions with cellular signaling pathways is ongoing, preliminary evidence suggests potential roles in glucose metabolism and antioxidant defense. Further investigation into these properties will be invaluable for optimizing its use in various applications and for uncovering its full therapeutic potential.

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